

Solubility Profile of Isobornyl Methacrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Isobornyl methacrylate*

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This technical guide provides a comprehensive overview of the solubility characteristics of **isobornyl methacrylate** (IBOMA) in various organic solvents. Due to its increasing use in the formulation of polymers for biomedical applications, understanding its solubility is critical for process development, formulation design, and material characterization. This document compiles available data on the solubility of IBOMA, outlines experimental protocols for its determination, and illustrates key concepts related to its solubility behavior.

Quantitative and Qualitative Solubility Data

While extensive quantitative data on the solubility of **isobornyl methacrylate** in a wide range of organic solvents is not readily available in publicly accessible literature, a compilation of qualitative and semi-quantitative data is presented below. The information is derived from technical data sheets and scientific publications. For its polymer, **poly(isobornyl methacrylate)**, more specific solvent affinities have been determined, which can provide guidance for the monomer.

Table 1: Solubility of **Isobornyl Methacrylate** (IBOMA)

Solvent	Formula	Solubility Description	Temperature (°C)	Source(s)
Water	H ₂ O	5.44 mg/L	20	
Water	H ₂ O	Negligible/Insoluble	Ambient	[1] [2] [3]
Ethanol	C ₂ H ₅ OH	Soluble	Ambient	[3]
Acetone	C ₃ H ₆ O	Soluble	Ambient	[4]
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Ambient	[3]
General Organic Solvents	-	Miscible	Ambient	

Table 2: Solvent Affinity for Poly(isobornyl methacrylate) (PIBOMA)

Solvent Class	Specific Solvents	Affinity	Source(s)
Acetates	Methyl acetate, Ethyl acetate	Good Solvents	[5]
Ketones	Acetone, Ethyl methyl ketone	Good Solvents	[5]
Ethers	Tetrahydrofuran (THF)	Good Solvent	[5] [6]
Alkanes	n-Octane, n-Nonane, n-Decane	Non-solvents	[5]
Aromatics	Benzene, o-Xylene	Non-solvents	[5]
Alcohols	Methanol	Non-solvent	[5]
Chlorinated Solvents	Chloroform	Soluble	[6]
Aromatic Hydrocarbons	Toluene	Soluble	[6]
Dioxane	Dioxane	Soluble	[6]

Factors Influencing Solubility

The solubility of **isobornyl methacrylate** is governed by several physicochemical factors, primarily the principle of "like dissolves like." The molecular structure of IBOMA, possessing both a bulky, nonpolar isobornyl group and a polar methacrylate ester group, results in a nuanced solubility profile.

Figure 1: Key factors influencing the solubility of **isobornyl methacrylate** in organic solvents.

Experimental Protocol for Solubility Determination

While a specific, standardized protocol for determining the solubility of **isobornyl methacrylate** was not found in the reviewed literature, a generalized gravimetric method can be employed. This method is based on the principle of saturating a solvent with the solute and then determining the concentration of the dissolved solute.

Objective: To determine the solubility of **isobornyl methacrylate** in a given organic solvent at a specific temperature.

Materials:

- **Isobornyl methacrylate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled shaker or water bath
- Vials with airtight caps
- Micropipettes
- Centrifuge
- Evaporating dish or pre-weighed vials
- Vacuum oven or desiccator

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **isobornyl methacrylate** to a known volume or weight of the selected organic solvent in a sealed vial. The excess solute should be clearly visible as a separate phase.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the undissolved solute to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vial at a moderate speed for a specified time (e.g., 15-20 minutes).
- Sample Collection:
 - Carefully extract a precise volume or weight of the clear supernatant (the saturated solution) using a micropipette. Avoid disturbing the undissolved solute at the bottom of the vial.
- Solvent Evaporation:
 - Transfer the collected supernatant to a pre-weighed evaporating dish or vial.
 - Evaporate the solvent under controlled conditions. A vacuum oven at a moderate temperature (e.g., 40-50 °C) is recommended to avoid degradation of the **isobornyl methacrylate**.
- Quantification:

- Once the solvent is completely evaporated, weigh the evaporating dish or vial containing the dried **isobornyl methacrylate** residue.
- Calculate the mass of the dissolved **isobornyl methacrylate** by subtracting the initial weight of the empty container.
- Calculation of Solubility:
 - Express the solubility in the desired units, such as grams of IBOMA per 100 mL of solvent (g/100 mL) or weight percent (wt%).

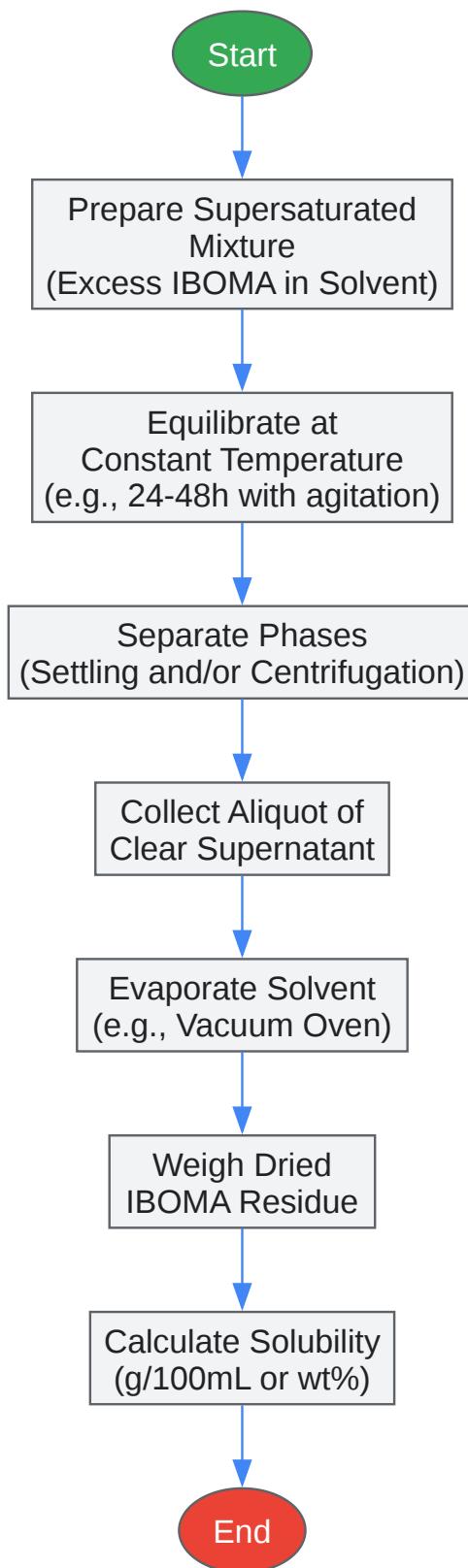
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Figure 2: Generalized experimental workflow for determining the solubility of **isobornyl methacrylate**.

Conclusion

Isobornyl methacrylate exhibits good solubility in a range of common organic solvents, a characteristic attributed to its molecular structure. While precise quantitative solubility data remains sparse in readily available literature, the qualitative information and the solvent affinities of its polymer provide a strong foundation for solvent selection in various applications. For applications requiring precise solubility values, the experimental protocol outlined in this guide can be employed to generate reliable data. Further research to quantify the solubility of **isobornyl methacrylate** in a broader spectrum of organic solvents at various temperatures would be a valuable contribution to the scientific and industrial communities.

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